Technical Guide: Chemical Properties & Synthetic Utility of -Hydroxy-2,2-dimethylpropanamide

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Compound of Interest

Compound Name:	*N-hydroxy-2,2-dimethylpropanamide*
CAS No.:	*29740-67-8*
Cat. No.:	*B3050916*

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Executive Summary

-Hydroxy-2,2-dimethylpropanamide (CAS: 29740-67-8) is an aliphatic hydroxamic acid characterized by the bulky tert-butyl group. This steric bulk confers unique stability and selectivity compared to linear hydroxamic acids. In modern organic synthesis, it serves two primary functions:

- Precursor for Isocyanates: Via the Lossen rearrangement, providing a non-phosgene route to tert-butyl isocyanate and related ureas.
- Directing Group Precursor: It is the starting material for

  -pivaloyloxy (PivO-) directing groups, which are critical for rhodium- and cobalt-catalyzed C–H functionalization due to their ability to act as an internal oxidant/leaving group.

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Chemical Profile & Physicochemical Properties[1][2][3][4][5][6][7]

Identity and Constants

Property	Data	Notes
IUPAC Name	-Hydroxy-2,2-dimethylpropanamide	
Common Name	Pivalohydroxamic Acid	
CAS Number	29740-67-8	Distinct from O-pivaloyl hydroxylamine (CAS 175205-26-4)
Molecular Formula		
Molecular Weight	117.15 g/mol	
Physical State	White crystalline solid	Mp ≈ 160–163 °C (dec)
Acidity ( )	~9.3	Weakly acidic N–H/O–H; forms hydroxamate salts
BDE (N–O)	~80 kcal/mol	Higher than dialkyl hydroxylamines (~70 kcal/mol)

Solubility and Stability

- Solubility: Soluble in alcohols (MeOH, EtOH), DMSO, and DMF. Moderately soluble in ethyl acetate. Poorly soluble in non-polar hydrocarbons (hexane) and cold water.
- Stability: The tert-butyl group prevents

  -proton abstraction, eliminating the risk of ketene formation or self-condensation common in linear hydroxamic acids. It is stable at room temperature but should be stored at 2–8 °C to prevent slow decomposition.

Synthesis of -Hydroxy-2,2-dimethylpropanamide

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While reaction of pivaloyl chloride with hydroxylamine is possible, it often leads to mixtures of

- and

-acylation. The ester-based protocol is preferred for high purity.

Protocol: Hydroxaminolysis of Ethyl Pivalate

Reaction:

Step-by-Step Methodology:

- Reagent Prep: Dissolve Hydroxylamine hydrochloride (1.5 equiv) in anhydrous Methanol (3 mL/mmol).
- Base Addition: Cool to 0 °C. Add Potassium Hydroxide (3.0 equiv) dissolved in minimal MeOH dropwise. A white precipitate (KCl) will form. Stir for 30 min at 0 °C.
- Substrate Addition: Add Ethyl Pivalate (1.0 equiv) dropwise to the hydroxylamine solution.
- Reaction: Warm to room temperature and stir for 12–24 hours. Monitor by TLC (stain with

  solution; product turns deep violet).
- Workup:
  - Filter off the KCl solid.
  - Concentrate the filtrate to ~20% volume.
  - Acidify carefully with 1M HCl to pH ~6.
  - Extract with Ethyl Acetate (

).
  - Wash combined organics with brine, dry over

    , and concentrate.

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- Purification: Recrystallize from Ethyl Acetate/Hexane to obtain white crystals.

Core Synthetic Applications

The Lossen Rearrangement

This is the primary utility of pivalohydroxamic acid in bulk synthesis. It converts the hydroxamic acid into a highly reactive isocyanate without using toxic phosgene.

Mechanism:

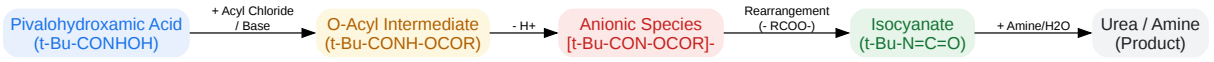
- Activation: The hydroxamic acid is

  -acylated (or sulfonylated) to create a good leaving group.

- Base Mediation: Deprotonation of the N–H yields an anionic intermediate.

- Rearrangement: Concerted migration of the tert-butyl group to the nitrogen with simultaneous loss of the leaving group creates the isocyanate.

Visualization of the Pathway:



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Caption: The Lossen rearrangement pathway converting pivalohydroxamic acid to isocyanates via O-activation.

C–H Activation Directing Group (-Pivaloyloxy)

In drug discovery, the

-pivaloyloxy group (PivO-) is a "oxidizing directing group." It directs a metal catalyst (Rh, Co) to a proximal C–H bond and then acts as the oxidant, cleaving the N–O bond to release the metal and form the product.

Synthesis of the Directing Group Reagent: To use this chemistry, one typically synthesizes the

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-pivaloyl hydroxylamine derivative or uses the hydroxamic acid to install the

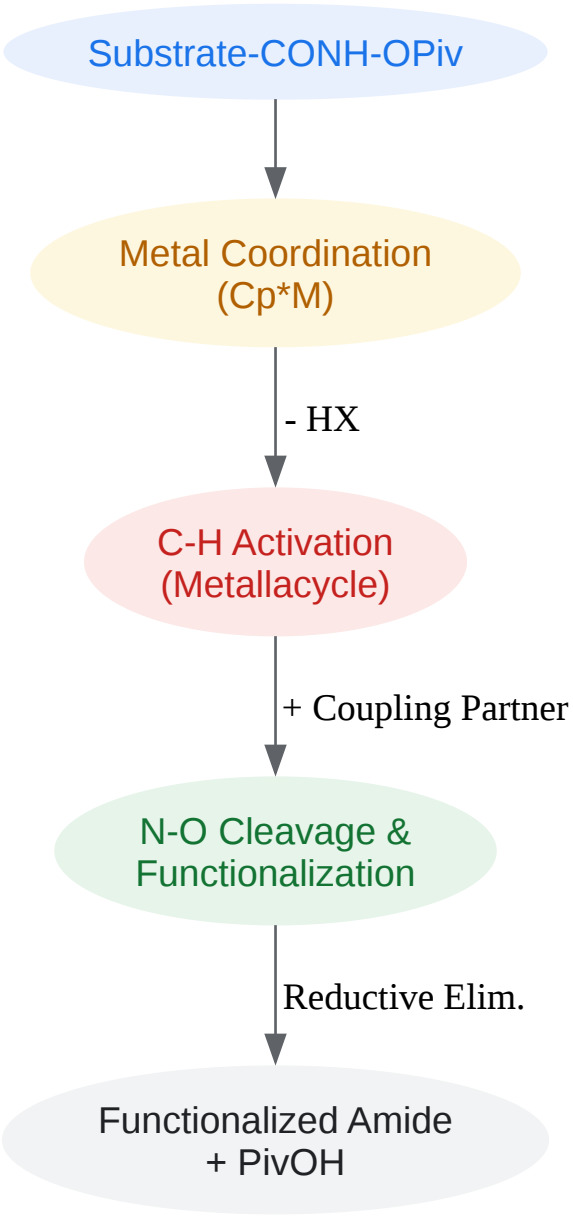
-pivaloyloxy motif onto an amide.

Mechanism of Directed C–H Activation:

- Coordination: The amide carbonyl and the N-atom coordinate to the metal (

).
- C–H Cleavage: The metal inserts into the ortho-C–H bond (C-H Activation).
- Reductive Elimination/Migration: The N–O bond is cleaved, transferring the oxygen to the metal or eliminating pivalate, often resulting in C–N or C–C bond formation depending on the coupling partner.

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Caption: Catalytic cycle showing the N-pivaloyloxy group acting as both director and internal oxidant.

Safety & Handling

Hazard Classification:

- Skin/Eye Irritant: Causes serious eye irritation (Category 2A) and skin irritation (Category 2). [1]

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- Acute Toxicity: Harmful if swallowed.[1]

Handling Protocol:

- PPE: Wear nitrile gloves and safety glasses.
- Storage: Store in a tightly sealed container at 2–8 °C. Hydroxamic acids can undergo slow decomposition to isocyanates or hydrolysis if exposed to moisture and heat over prolonged periods.
- Incompatibility: Avoid contact with strong oxidizing agents and acid chlorides (unless intended for reaction) to prevent runaway exotherms.

References

- Organic Syntheses Procedure (O-Pivaloyl Derivative):Organic Syntheses2020, 97, 207-216. [2] Link
- Lossen Rearrangement Review:Chem. Rev.1943, 33, 209–256. Link
- C-H Activation (Rovis Group):J. Am. Chem. Soc.2010, 132, 12780–12782. Link
- BDE Studies of Hydroxamic Acids:J. Org. Chem.2003, 68, 9563–9573. Link
- General Hydroxamic Acid Synthesis:J. Org. Chem.2006, 71, 7057.[3] Link

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Sources

- 1. angenechemical.com [angenechemical.com]
- 2. orgsyn.org [orgsyn.org]
- 3. air.unimi.it [air.unimi.it]

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